

Application Notes and Protocols: Preparation of AG-490 Stock Solution in DMSO

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Compound of Interest

Compound Name: AG-490

Cat. No.: B1684444

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Introduction

AG-490, also known as Tyrphostin B42, is a potent and selective inhibitor of several tyrosine kinases.[1][2] It is widely utilized in cell biology and drug development research to investigate signal transduction pathways. **AG-490** primarily targets Janus kinase 2 (JAK2), playing a crucial role in the JAK/STAT signaling pathway, which is integral to cell proliferation, differentiation, and immune response.[3][4] It also exhibits inhibitory effects on the Epidermal Growth Factor Receptor (EGFR) and ErbB2.[1][5] Given its mechanism of action, **AG-490** is a valuable tool for studying various cancers and inflammatory diseases.[3][6]

The accuracy and reproducibility of experimental results using **AG-490** are critically dependent on the correct preparation and storage of its stock solutions. As **AG-490** is insoluble in water, Dimethyl Sulfoxide (DMSO) is the recommended solvent for creating concentrated stock solutions suitable for cell culture applications.[1] These application notes provide a detailed protocol for the preparation, storage, and handling of **AG-490** stock solutions to ensure compound stability and optimal performance in downstream assays.

Data Presentation

Quantitative data for **AG-490** and its handling are summarized in the tables below for easy reference.

Table 1: **AG-490** Compound Properties

Parameter	Value	Reference
Synonyms	Tyrphostin B42, (E)-N-benzyl-2-cyano-3-(3,4-dihydroxyphenyl)acrylamide	[1]
Molecular Formula	C ₁₇ H ₁₄ N ₂ O ₃	
Molecular Weight	294.30 g/mol	
CAS Number	133550-30-8	
Appearance	Yellow solid	
Purity	≥98%	

| IC₅₀ Values | ~10 µM (for JAK2), 0.1 µM (for EGFR), 13.5 µM (for ErbB2) | [\[1\]](#)[\[5\]](#) |

Table 2: Stock Solution Preparation and Storage Recommendations

Parameter	Recommendation	Notes	Reference
Recommended Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)	High-purity, sterile DMSO is essential to prevent compound degradation and contamination.	[1][7]
Solubility in DMSO	≥14.7 mg/mL	Some sources report solubility up to 100 mg/mL.	[1][5]
Recommended Stock Conc.	10-100 mM	Prepare a high-concentration stock to minimize the final DMSO volume in experiments.	
Stock Solution Storage	-20°C (short-term) or -80°C (long-term)	Stock solutions are stable for up to 6 months at -70°C.	[1]
Handling	Aliquot into single-use volumes. Protect from light.	Avoid repeated freeze-thaw cycles. AG-490 is light-sensitive.	[1][7]
Working Concentrations	1-20 µM (JAK2/STAT inhibition) 0.05-1 µM (EGFR inhibition)	Optimal concentration is cell-type dependent and should be determined empirically.	[1]

| Final DMSO in Assay | < 0.5% | High concentrations of DMSO can be cytotoxic. Always include a vehicle control. |[1][7] |

Experimental Protocols

Protocol 1: Preparation of 10 mM **AG-490** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AG-490** in DMSO. Adjust calculations for different concentrations.

Materials and Equipment:

- **AG-490** powder (e.g., Cat. No. 658401, Calbiochem)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, light-protective microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-Weighing Preparations: Before opening, allow the vial of **AG-490** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents moisture condensation on the compound.
- Weighing: Carefully weigh the desired amount of **AG-490** powder in a sterile microcentrifuge tube. For example, weigh 1 mg of **AG-490**.
- Solvent Calculation: Calculate the volume of DMSO required to achieve the desired stock concentration.
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - Example for 1 mg of **AG-490** to make a 10 mM stock:
 - Mass = 0.001 g
 - Concentration = 0.010 mol/L

- Molecular Weight = 294.30 g/mol
- Volume (L) = $0.001 / (0.010 * 294.30) = 0.0003398$ L
- Volume (μL) = 339.8 μL
- Dissolution: Using a calibrated micropipette, add the calculated volume (339.8 μL) of anhydrous DMSO to the tube containing the **AG-490** powder.
- Mixing: Tightly cap the vial and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. The solution should be clear. Gentle warming or brief sonication can be used to aid dissolution if necessary.[\[1\]](#)
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile, light-protective cryovials.[\[1\]](#)[\[7\]](#)
- Labeling and Storage: Clearly label each aliquot with the compound name (**AG-490**), concentration (10 mM), solvent (DMSO), and date of preparation. Immediately store the aliquots at -20°C or -80°C.[\[1\]](#)

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

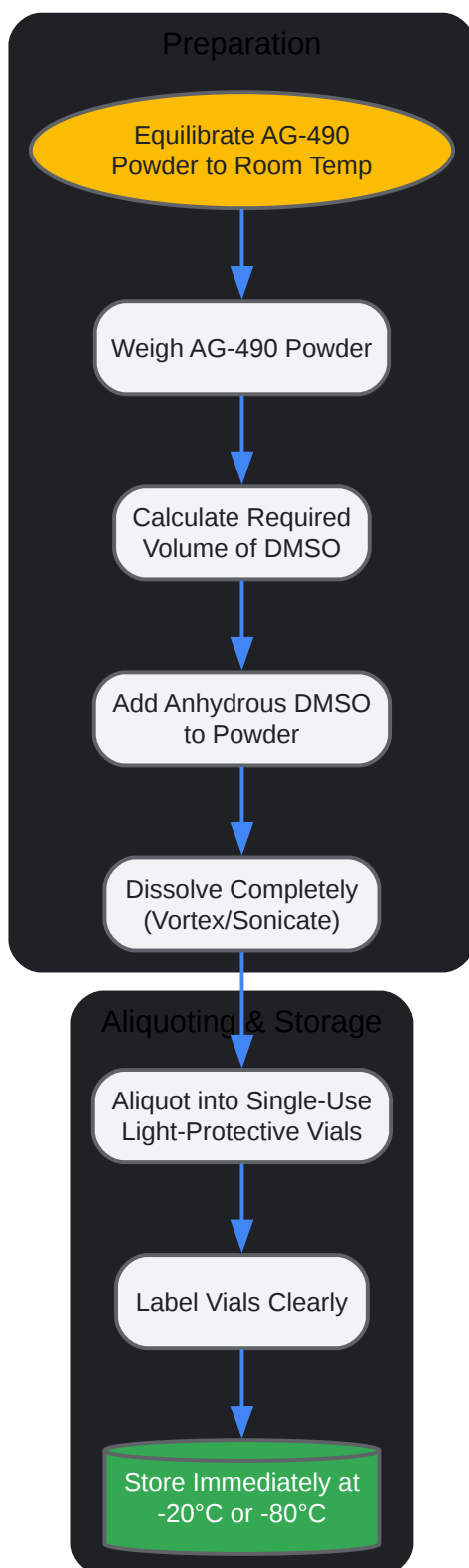
Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the **AG-490** stock solution at room temperature.
- Dilution: Perform a serial dilution of the stock solution directly into pre-warmed cell culture medium to achieve the desired final working concentration.
 - Example for a 10 μM working solution from a 10 mM stock (1:1000 dilution): Add 1 μL of the 10 mM stock solution to 999 μL of cell culture medium.
- Fresh Preparation: Always prepare working solutions fresh for each experiment as long-term storage of diluted solutions is not recommended.[\[1\]](#)
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as was used for the highest concentration of **AG-490**. This is crucial to

distinguish the effects of the compound from the effects of the solvent.[\[1\]](#)

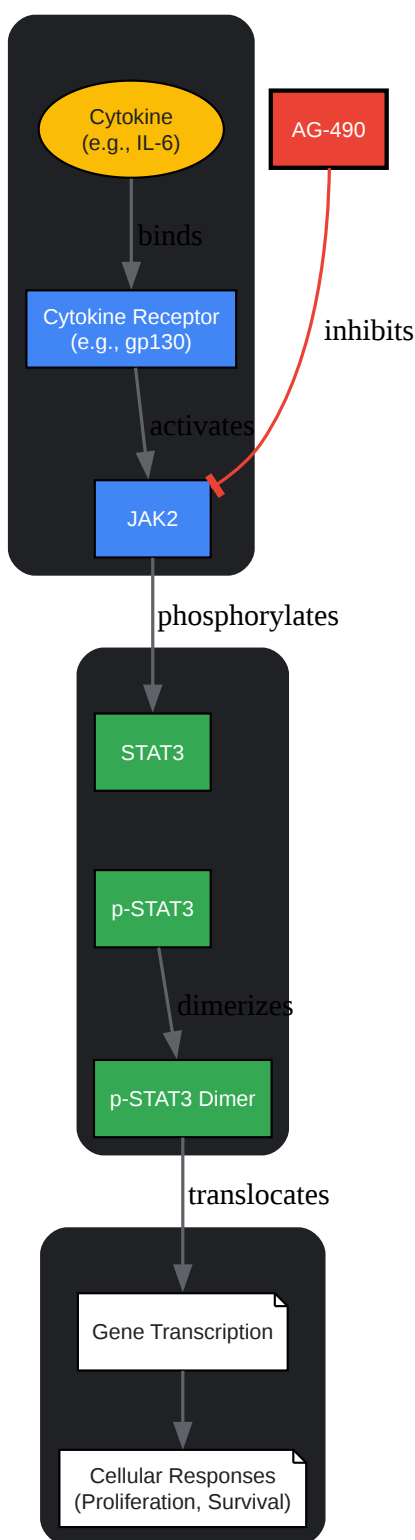
Visualizations

The following diagrams illustrate the experimental workflow and the targeted biological pathway.



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Caption: Workflow for **AG-490** Stock Solution Preparation.



JAK/STAT Signaling Pathway Inhibition

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Caption: **AG-490** inhibits the JAK/STAT signaling pathway.

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